

Toxicological Profile of 4-Acetylbiphenyl: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Acetylbiphenyl

Cat. No.: B160227

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Disclaimer: The toxicological properties of **4-acetylbiphenyl** have not been fully investigated. This guide summarizes the available hazard information and provides an inferred toxicological profile based on data from structurally related compounds, namely biphenyl and acetophenone. This information should be used for hazard assessment and to guide further research, not as a definitive statement of the toxicological effects of **4-acetylbiphenyl**.

Executive Summary

4-Acetylbiphenyl is classified as an irritant, causing skin, eye, and respiratory irritation.[1][2] However, a comprehensive toxicological profile is not available in the published literature. There is a significant lack of data regarding its acute and chronic toxicity, organ-specific effects, genotoxicity, carcinogenicity, and reproductive and developmental toxicity. Based on the toxicological profiles of its structural analogs, biphenyl and acetophenone, there is a potential for **4-acetylbiphenyl** to exhibit adverse health effects, including kidney toxicity and carcinogenicity.[3][4] Due to the limited data, a precautionary approach is recommended when handling this chemical, and further toxicological studies are warranted to fully characterize its risk to human health.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	92-91-1	
Molecular Formula	C14H12O	
Molecular Weight	196.24 g/mol	
Appearance	Off-white to beige powder/crystals	
Melting Point	116-118 °C	
Boiling Point	325-327 °C	
Solubility	Insoluble in water; soluble in chloroform, ethanol, and acetone.	

Hazard Identification and Classification

4-Acetylbiphenyl is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

Hazard Class	Hazard Statement	GHS Code
Skin Corrosion/Irritation	Causes skin irritation	H315
Serious Eye Damage/Eye Irritation	Causes serious eye irritation	H319
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	H335

Source: PubChem CID 7113

Toxicological Data (Inferred from Structural Analogs)

Due to the absence of specific toxicological studies on **4-acetylbiphenyl**, this section provides data from its structural analogs, biphenyl and acetophenone, to infer a potential toxicological profile.

Acute Toxicity

No acute toxicity data is available for **4-acetylbiphenyl**. For its structural analog, acetophenone, the following data is available:

Analog	Test	Route	Species	Value	Reference
Acetophenone	LD50	Oral	Rat	815 mg/kg	

Based on this, **4-acetylbiphenyl** may have moderate acute toxicity upon ingestion.

Genotoxicity and Carcinogenicity

There are no studies on the genotoxicity or carcinogenicity of **4-acetylbiphenyl**.

Biphenyl:

- There is suggestive evidence for carcinogenicity in humans, based on increased incidences of male rat urinary bladder tumors and female mouse liver tumors at high exposure levels.
- Biphenyl and its metabolites may induce genetic damage, but a clear role for genotoxicity in its carcinogenicity has not been established.
- The U.S. EPA has classified biphenyl as a Group D carcinogen, meaning it is not classifiable as to its human carcinogenicity.

Acetophenone:

- It is listed as a Group D carcinogen, indicating no evidence at present that it causes cancer in humans.

Given the findings for biphenyl, a potential for carcinogenicity for **4-acetylbiphenyl** cannot be ruled out and warrants investigation.

Organ-Specific Toxicity

No data is available for **4-acetylbiphenyl**.

Biphenyl:

- **Kidney:** Kidney toxicity is a potential human health hazard of biphenyl exposure. Chronic exposure in animals has been observed to cause kidney effects.
- **Liver:** Acute exposure to high levels of biphenyl has been observed to cause toxic effects on the liver in workers.

Based on the data for biphenyl, the primary target organs for **4-acetylbiphenyl** toxicity could be the kidneys and liver.

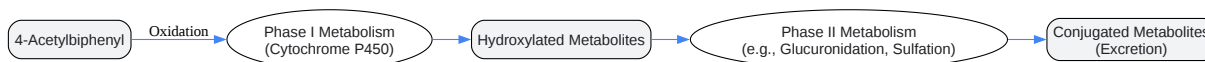
Reproductive and Developmental Toxicity

No data is available for **4-acetylbiphenyl**. There is limited information on its structural analogs in this regard.

Metabolism

There are no specific studies on the metabolism of **4-acetylbiphenyl**. However, based on the metabolism of biphenyl and other xenobiotics, it is likely metabolized in the liver by the cytochrome P450 (CYP) enzyme system. The primary metabolic pathway is expected to be oxidation.

A hypothetical metabolic pathway for **4-acetylbiphenyl** is proposed below, involving hydroxylation of the biphenyl ring structure, followed by potential conjugation for excretion.



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Hypothetical Metabolic Pathway of **4-Acetylbiphenyl**.

Experimental Protocols

As there are no specific toxicological studies for **4-acetylbiphenyl**, this section outlines the standard experimental protocols that would be employed to assess its toxicity, based on OECD guidelines.

Acute Oral Toxicity - OECD Test Guideline 423

This test provides information on the hazardous properties and allows for the substance to be ranked and classified according to the Globally Harmonized System (GHS). It involves the administration of the test substance to animals in a stepwise procedure.

Repeated Dose 28-day Oral Toxicity Study in Rodents - OECD Test Guideline 407

This study provides information on the possible health hazards likely to arise from repeated exposure over a relatively limited period of time. It includes hematology, clinical biochemistry, and histopathology of major organs.

Bacterial Reverse Mutation Test (Ames Test) - OECD Test Guideline 471

This in vitro test is used to identify substances that can produce gene mutations. It uses strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations.

In Vitro Mammalian Chromosomal Aberration Test - OECD Test Guideline 473

This in vitro test is used to identify substances that cause structural chromosomal aberrations in cultured mammalian cells.

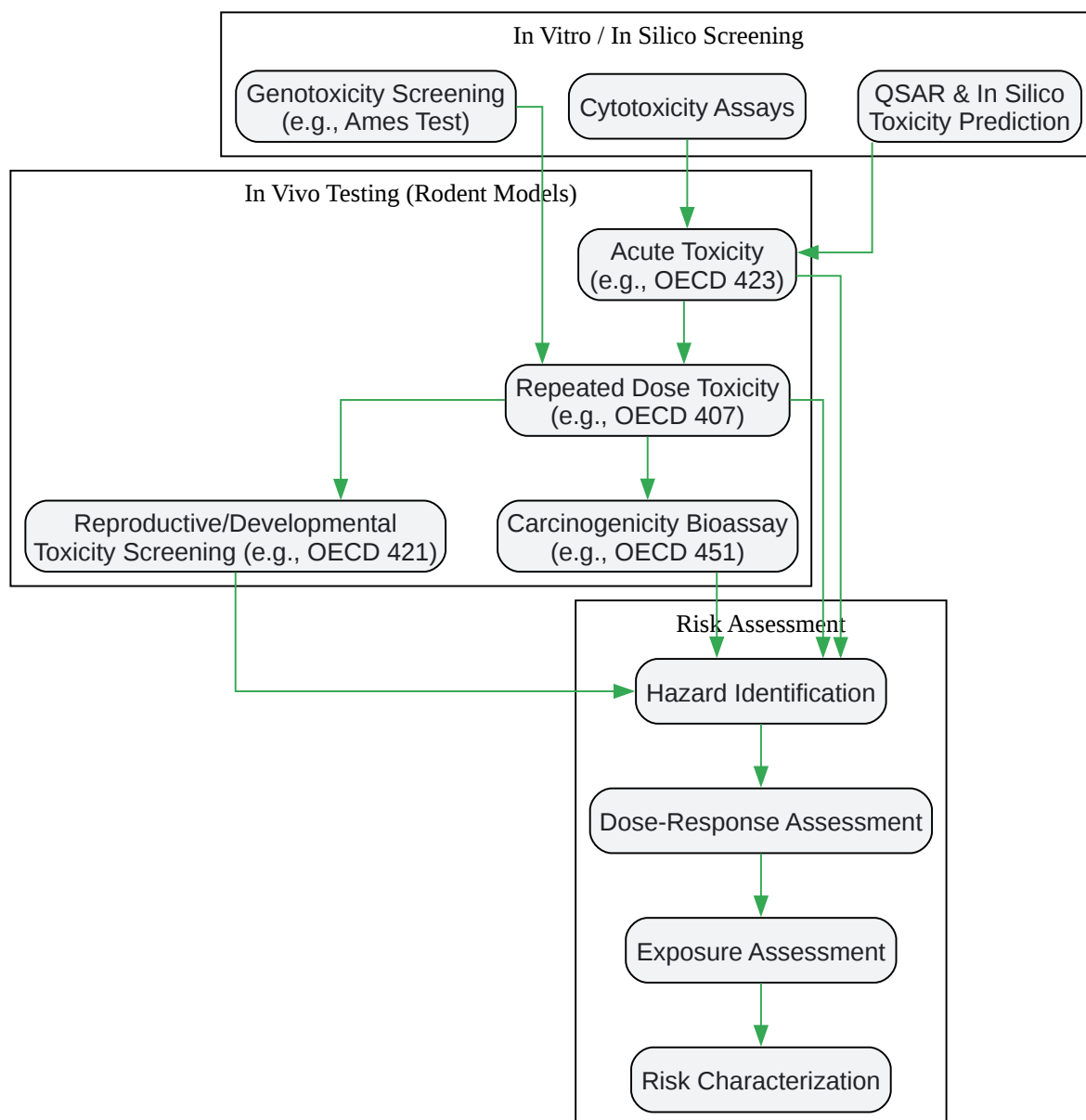
Carcinogenicity Studies - OECD Test Guideline 451

These are long-term studies (typically 2 years in rodents) designed to assess the carcinogenic potential of a chemical.

Reproductive/Developmental Toxicity Screening Test - OECD Test Guideline 421

This is a screening test to provide initial information on the possible effects on reproduction and development.

A general workflow for toxicological assessment is illustrated below.



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General Workflow for Toxicological Assessment of a Chemical.

Conclusion

The toxicological profile of **4-acetylbiphenyl** is largely unknown due to a significant lack of experimental data. Based on its GHS classification, it is an irritant to the skin, eyes, and respiratory system. Inferences from its structural analogs, biphenyl and acetophenone, suggest a potential for moderate acute toxicity, as well as chronic effects targeting the kidney and liver, and possible carcinogenicity. However, these are only predictions based on structural similarity and require experimental validation. A comprehensive toxicological evaluation, following established OECD guidelines, is necessary to fully characterize the potential hazards of **4-acetylbiphenyl** to human health. Until such data is available, it should be handled with appropriate caution, utilizing personal protective equipment to minimize exposure.

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